

PF-06648671 solubility and stability issues

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Compound of Interest

Compound Name: PF-06648671

Cat. No.: B10828414

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PF-06648671 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility and stability of **PF-06648671**.

Frequently Asked Questions (FAQs)

Q1: What is **PF-06648671**?

PF-06648671 is a potent, orally active, and brain-penetrable γ -secretase modulator (GSM).[1] [2] It was investigated for the treatment of Alzheimer's disease.[2][3] Its mechanism involves reducing the production of amyloid-beta peptides A β 42 and A β 40 while increasing the levels of shorter, less pathogenic peptides A β 37 and A β 38.[1][4] Pfizer conducted Phase I clinical trials, where the compound was found to be well-tolerated, but its development was discontinued in 2018 after the company ceased its neurology research and development efforts.[3][5]

Q2: What are the recommended solvents for preparing **PF-06648671** stock solutions?

For initial stock solutions, Dimethyl sulfoxide (DMSO) is recommended. **PF-06648671** is highly soluble in DMSO, reaching concentrations of up to 125 mg/mL (231.95 mM).[1]

Important Considerations:

- Ultrasonic treatment may be necessary to achieve complete dissolution in DMSO.[1]
- DMSO is hygroscopic (absorbs moisture from the air). This absorbed water can significantly decrease the solubility of the compound. It is critical to use newly opened or properly stored, anhydrous DMSO for the best results.[1]

Q3: How should I store **PF-06648671** powder and stock solutions?

Proper storage is crucial to maintain the integrity of the compound. The following conditions are recommended:

Form	Storage Temperature	Shelf Life
Powder	-20°C	3 years[1]
In Solvent	-80°C	6 months[1]
In Solvent	-20°C	1 month[1]

The compound is typically shipped at room temperature for domestic transit in the US.[1]

Q4: What formulations can be used for in vivo animal studies?

Two specific vehicle formulations have been described to achieve a minimum concentration of at least 2.08 mg/mL (3.86 mM).[1]

Formulation	Components	Minimum Solubility
Protocol 1	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.08 mg/mL[1]
Protocol 2	10% DMSO, 90% Corn Oil	≥ 2.08 mg/mL[1]

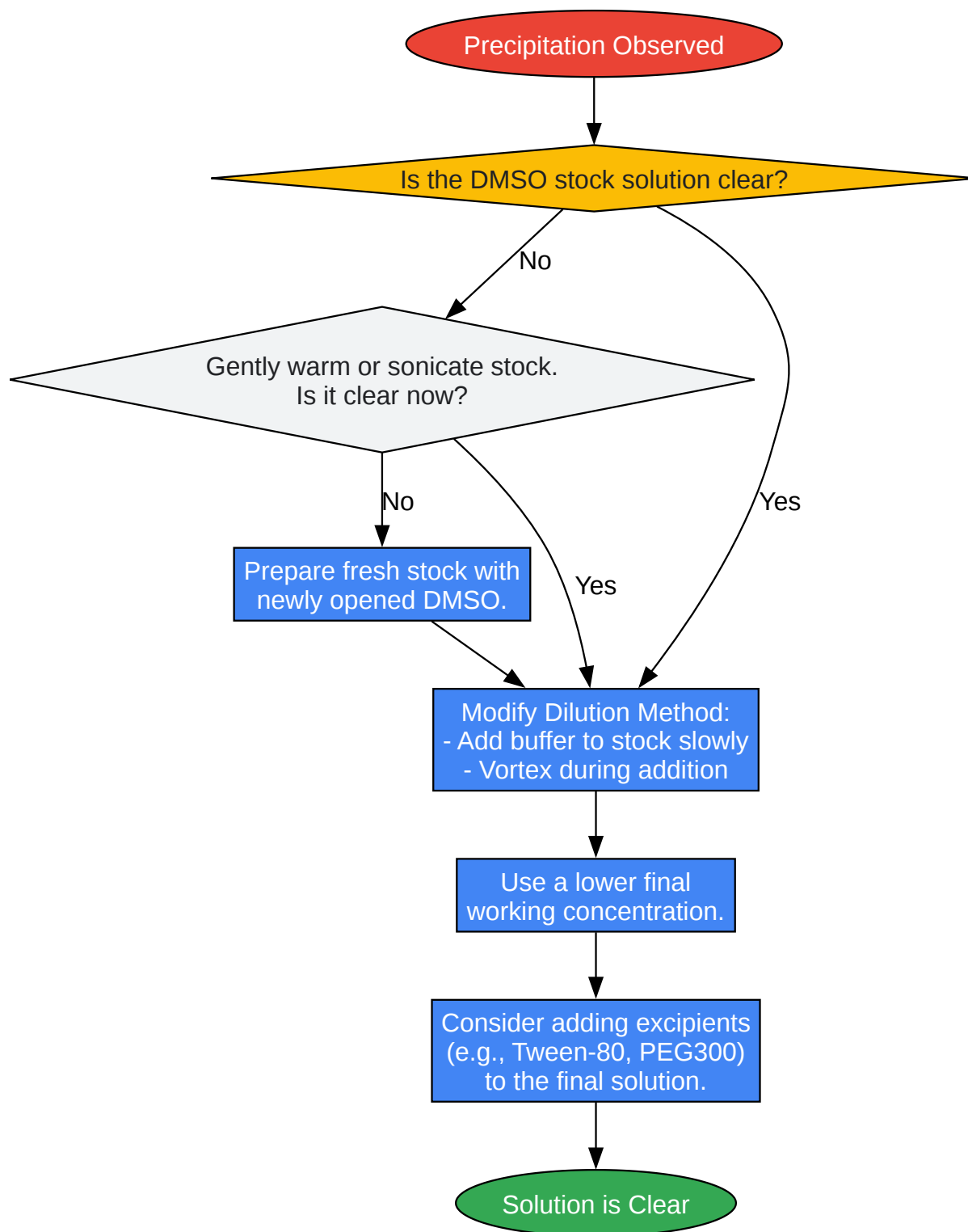
Troubleshooting Guide

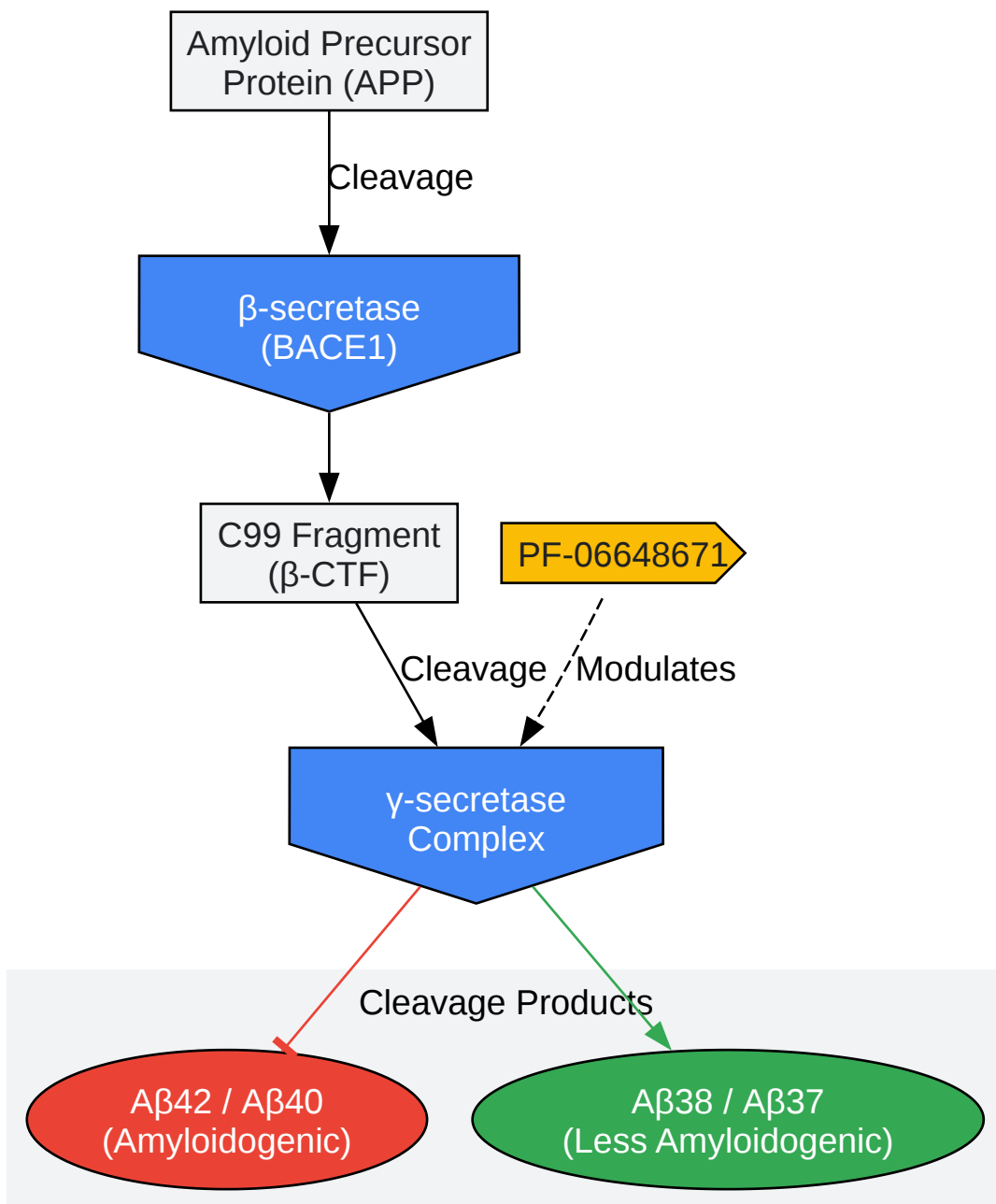
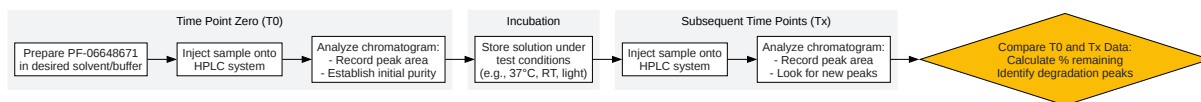
Issue: My **PF-06648671** has precipitated out of my stock solution or aqueous buffer.

Precipitation is a common issue for poorly soluble compounds when transferring from a high-concentration organic stock solution to an aqueous medium.

Troubleshooting Steps:

- **Confirm Stock Solution Integrity:** Ensure your DMSO stock solution is clear. If not, try gentle warming or sonication to redissolve the compound. If it remains precipitated, your stock may be over-saturated or the DMSO may have absorbed water.
- **Modify Dilution Protocol:** When diluting into an aqueous buffer, add the aqueous solution to your DMSO stock slowly while vortexing. Do not add the DMSO stock directly to the bulk aqueous buffer.
- **Use a Lower Concentration:** The final concentration in your aqueous medium may be above the compound's solubility limit. Try working with a lower final concentration.
- **Incorporate Surfactants or Co-solvents:** For cell-based assays, adding a small, non-toxic amount of a surfactant like Tween-80 (e.g., 0.1%) or a co-solvent may help maintain solubility. For in vivo studies, consider using one of the established formulations listed above.
- **Adjust pH:** While specific data is unavailable, the solubility of compounds with ionizable groups can be pH-dependent. Experiment with slight pH adjustments in your buffer if your experimental design allows.
- **Heat and/or Sonicate:** As a general measure, gentle heating and sonication can help dissolve precipitates in prepared solutions.^[1]





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